

Application Notes and Protocols for HH0043 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: HH0043

Cat. No.: B15611708

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Introduction

HH0043 is a potent and orally active small molecule inhibitor of Son of Sevenless homolog 1 (SOS1), a guanine nucleotide exchange factor (GEF) that plays a critical role in the activation of RAS proteins.^{[1][2][3]} By catalyzing the exchange of GDP for GTP on RAS, SOS1 is a key upstream regulator of the RAS/MAPK signaling pathway, which is frequently dysregulated in human cancers.^{[1][4]} Inhibition of the SOS1-KRAS interaction presents a promising therapeutic strategy for cancers driven by KRAS mutations.^{[1][5][6]} **HH0043**, a novel 1,7-naphthyridine derivative, has demonstrated significant inhibitory effects in both biochemical and cellular assays, making it a valuable tool for cancer research and drug discovery.^{[1][5]}

These application notes provide detailed protocols for utilizing **HH0043** in high-throughput screening (HTS) assays to identify and characterize SOS1 inhibitors.

Data Presentation

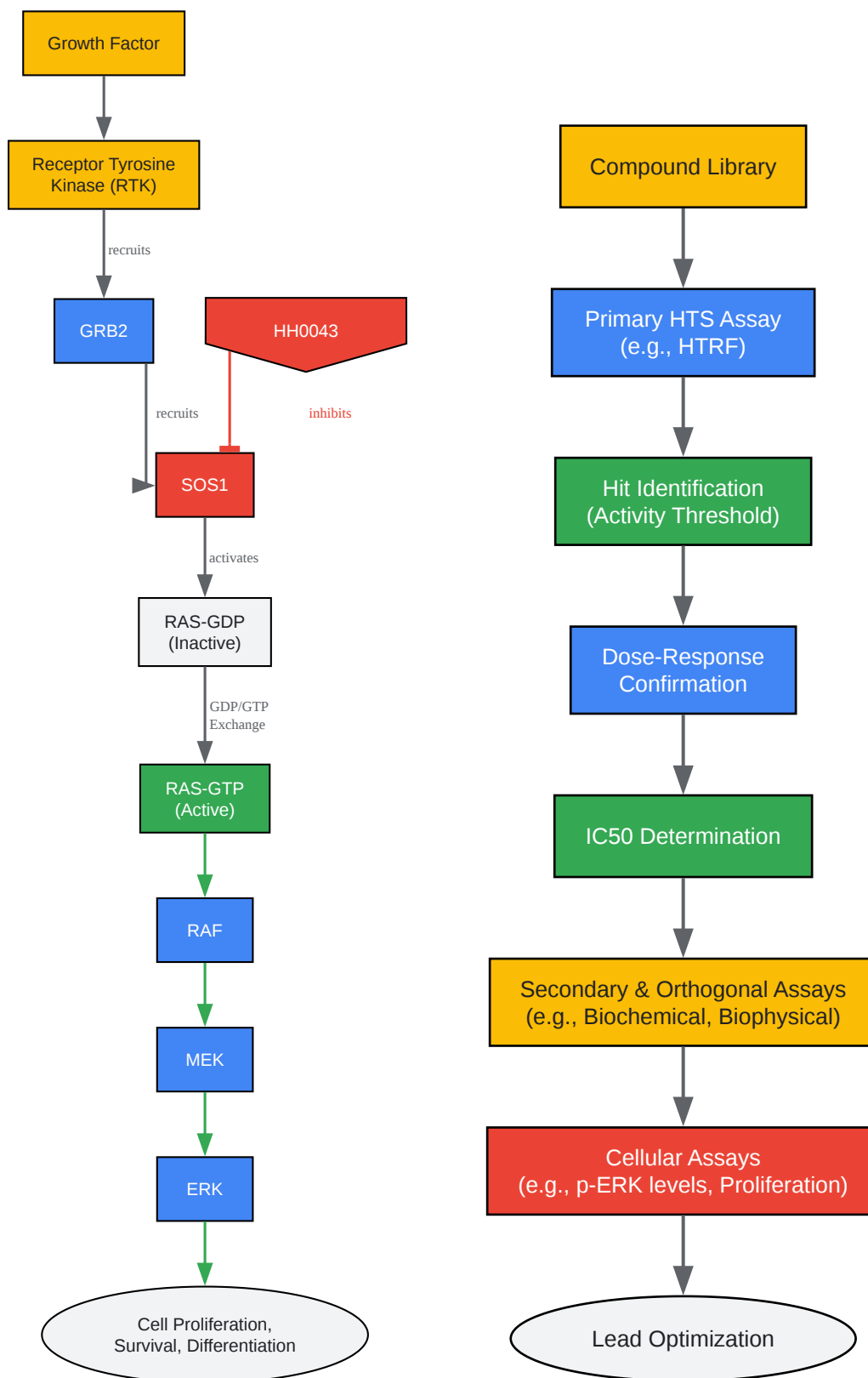
The following table summarizes the in vitro activity of **HH0043** and a reference compound, BI-3406.

Compound	Biochemical IC50 (nM)	Cellular Antiproliferative Activity (NCI-H358, KRAS G12C)
HH0043	5.8	Data not publicly available
BI-3406	-	-

Data for **HH0043** is derived from the publication by Li D, et al.[\[1\]](#)

Signaling Pathway

The SOS1 protein is a crucial link between receptor tyrosine kinases (RTKs) and the activation of RAS. Upon stimulation of an RTK by a growth factor, the adaptor protein GRB2 recruits SOS1 to the plasma membrane. SOS1 then facilitates the exchange of GDP for GTP on RAS, leading to its activation. Activated, GTP-bound RAS then stimulates downstream signaling cascades, most notably the RAF-MEK-ERK (MAPK) pathway, which promotes cell proliferation, survival, and differentiation.[\[4\]](#)[\[7\]](#)[\[8\]](#)



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